

Physical properties of 1,3-Benzodioxole-4-carbaldehyde (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: 1,3-Benzodioxole-4-carbaldehyde

Cat. No.: B1346917

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An In-depth Technical Guide to the Physical Properties of 1,3-Benzodioxole-4-carbaldehyde

This technical guide provides a comprehensive overview of the key physical properties of **1,3-Benzodioxole-4-carbaldehyde**, a significant compound in various research and development sectors. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental protocols, and logical workflows.

Core Physical Properties

1,3-Benzodioxole-4-carbaldehyde, also known as 2,3-(Methylenedioxy)benzaldehyde, is an organic compound with the chemical formula $C_8H_6O_3$. Understanding its physical properties is fundamental for its application in synthesis, formulation, and quality control.

Data Presentation: Physical Properties of **1,3-Benzodioxole-4-carbaldehyde**

Property	Value	Conditions	Source
Melting Point	34-36 °C	Not Specified	[1]
Boiling Point	80 °C	0.3 mmHg	[1]
Solubility			
Water	Sparingly soluble (predicted)	Standard Temperature and Pressure	[2][3][4]
Organic Solvents (e.g., ethanol, ether, chloroform)	Soluble (predicted)	Standard Temperature and Pressure	[2][3][4]

Note on Solubility: Specific quantitative solubility data for **1,3-Benzodioxole-4-carbaldehyde** is not readily available in the provided search results. The stated solubility is predicted based on the properties of structurally similar compounds like 1,3-benzodioxole and 1,3-Benzodioxole-5-carboxaldehyde. The hydrophobic nature of the benzodioxole ring suggests limited solubility in water, while the overall organic structure indicates good solubility in common organic solvents[2][3][4].

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the physical properties of **1,3-Benzodioxole-4-carbaldehyde**.

2.1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **1,3-Benzodioxole-4-carbaldehyde** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern melting point apparatus).
- **Heating:** The heating bath is heated gradually, with a slower rate of temperature increase (approximately 1-2 °C per minute) as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range[5]. A sharp melting range (typically 0.5-1.0 °C) is indicative of a pure compound[5].

2.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** A few drops of **1,3-Benzodioxole-4-carbaldehyde** are placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with the open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling liquid (e.g., mineral oil)[6][7].
- **Heating:** The Thiele tube is heated gently. As the temperature rises, the air trapped in the capillary tube will expand, and a slow stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** Heating is continued until a rapid and continuous stream of bubbles is observed. The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample at the given atmospheric pressure[6][7]. Since the reported boiling point is at reduced pressure, this experiment would need to be conducted under vacuum to replicate the cited value.

2.3. Solubility Determination

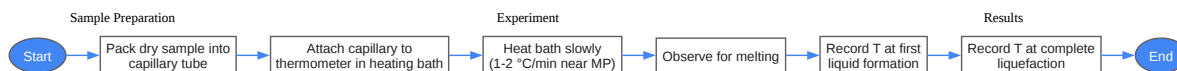
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Qualitative Solubility Testing

- **Sample Preparation:** A small, measured amount of **1,3-Benzodioxole-4-carbaldehyde** (e.g., 25 mg or 0.05 mL) is placed in a small test tube[8].
- **Solvent Addition:** A measured volume of the solvent (e.g., 0.75 mL of water, ethanol, or ether) is added to the test tube in small portions[8].
- **Mixing:** After each addition of the solvent, the test tube is shaken vigorously to facilitate dissolution[8].
- **Observation:** The substance is classified as "soluble" if it completely dissolves, "partially soluble" if some of it dissolves, and "insoluble" if no significant dissolution is observed[9]. The general principle of "like dissolves like" is a useful guide; the polar nature of the aldehyde group may impart slight water solubility, but the larger non-polar ring system suggests greater solubility in less polar organic solvents[10].

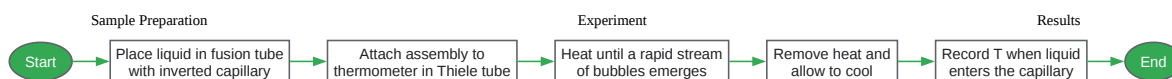
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the physical properties of **1,3-Benzodioxole-4-carbaldehyde**.



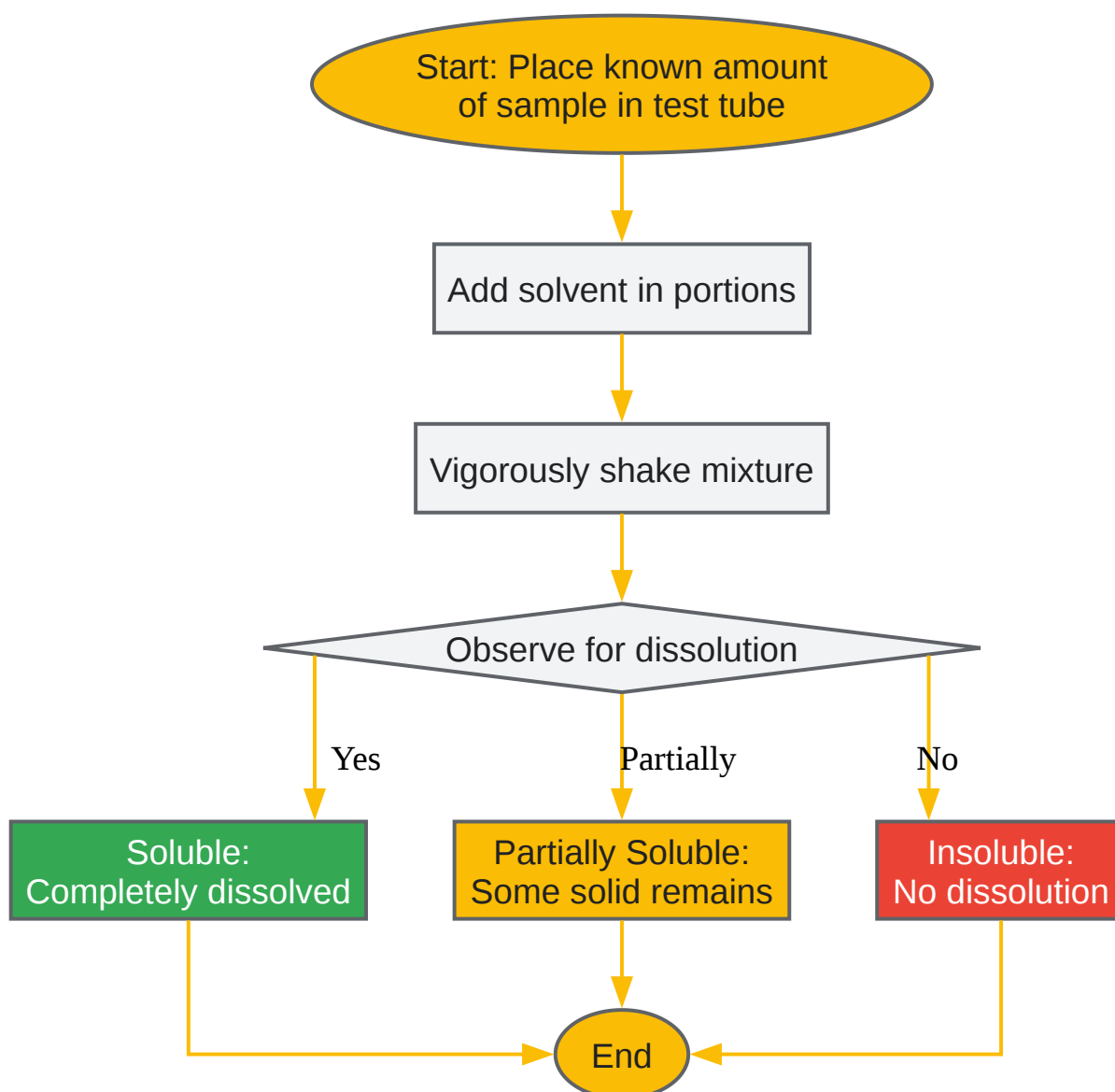
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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Micro Boiling Point Determination.



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Caption: Workflow for Qualitative Solubility Testing.

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